

Unveiling Ifflaiaimine: A Technical Guide to its Natural Origins and Synthetic Pathways

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Compound of Interest

Compound Name: Ifflaiaimine

Cat. No.: B121446

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Executive Summary

Ifflaiaimine, a furoquinoline alkaloid with the chemical formula $C_{15}H_{17}NO_2$, has been a subject of scientific interest due to its unique chemical structure. Initially shrouded in ambiguity regarding its origin, with various sources classifying it as a synthetic compound, definitive research has established **Ifflaiaimine** as a natural product. This guide provides a comprehensive overview of the natural sources of **Ifflaiaimine**, its isolation, and the synthetic routes that have been developed for its production. Quantitative data is presented in structured tables, and detailed experimental protocols are provided for key methodologies. Furthermore, signaling pathways and experimental workflows are visualized using Graphviz diagrams to facilitate a deeper understanding of the concepts.

Natural Source and Isolation

Contrary to some database classifications listing it as a synthetic compound, **Ifflaiaimine** is a naturally occurring alkaloid.

Botanical Source

The sole identified natural source of **Ifflaiaimine** is the wood of *Flindersia ifflaiana* F. Muell, a tree species native to Papua New Guinea and Queensland.^[1] This species is commonly known as hickory ash or Cairns hickory.

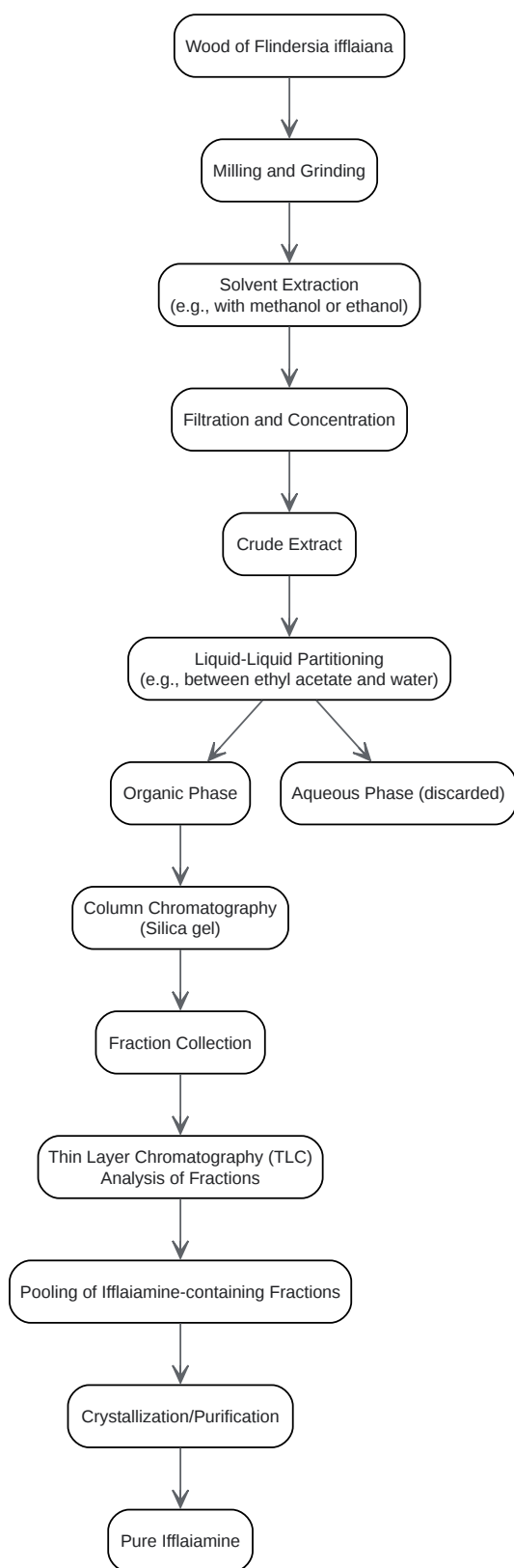
Isolation from *Flindersia ifflaiana*

The initial isolation of **Ifflaiamine** was reported in 1963. The process involves the extraction of the alkaloid from the wood of *Flindersia ifflaiana*. Alongside **Ifflaiamine**, an isomeric furanoquinoline alkaloid was also isolated from the same source.^[1]

Experimental Protocol: Isolation of **Ifflaiamine** from *Flindersia ifflaiana*

The following is a generalized protocol based on typical natural product isolation procedures. Specific details from the original 1963 publication by Bosson et al. are not fully available in the public domain.

Workflow for **Ifflaiamine** Isolation



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Caption: Generalized workflow for the isolation of **Ifflaiaimine**.

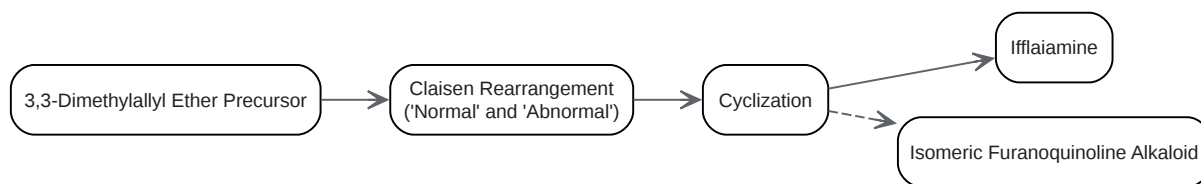
Synthetic Routes

A synthetic pathway to produce **Ifflaiaimine** was developed to confirm its structure and to provide a source of the compound independent of its natural availability. The synthesis confirmed the linear structure of **Ifflaiaimine** over its potential angular isomer.

Retrosynthetic Analysis and Key Reactions

The synthesis of **Ifflaiaimine** hinges on the construction of the furoquinoline core. A key step in the published synthesis involves a Claisen rearrangement. The biogenesis of **Ifflaiaimine** in *Flindersia iffaiiana* is also proposed to proceed through a similar Claisen rearrangement of a 3,3-dimethylallyl ether precursor.^[1]

Proposed Biogenetic Pathway of **Ifflaiaimine**



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Caption: Proposed biogenetic pathway of **Ifflaiaimine** via Claisen rearrangement.

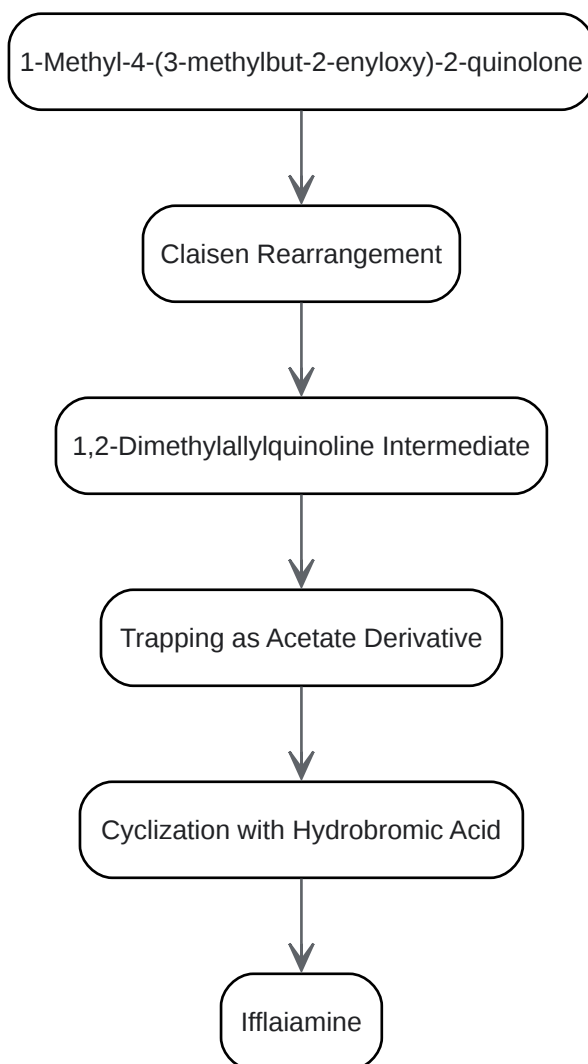
Synthetic Protocol

The synthesis reported in 1971 involves the Claisen rearrangement of 1-methyl-4-(3-methylbut-2-enyloxy)-2-quinolone. This reaction primarily leads to an "abnormal" rearrangement product, a 1,2-dimethylallylquinoline. This intermediate can be trapped and then cyclized to form **Ifflaiaimine**.

Experimental Protocol: Synthesis of **Ifflaiaimine**

The following is a summarized protocol based on the 1971 publication by Grundon and coworkers.^[1]

Synthetic Workflow for **Ifflaiaimine**



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Caption: Key steps in the synthesis of **Ifflaiamine**.

Quantitative Data

Quantitative data regarding the yield of **Ifflaiamine** from its natural source and through synthesis is crucial for researchers. The available literature provides some insights, although detailed quantitative analysis from the original isolation is scarce.

Parameter	Natural Isolation	Chemical Synthesis
Source	Wood of <i>Flindersia ifflaiana</i>	1-Methyl-4-(3-methylbut-2-enyloxy)-2-quinolone
Reported Yield	Not explicitly quantified in available abstracts	Not explicitly quantified in available abstracts
Purity	Crystalline solid	Crystalline solid
Molecular Formula	C ₁₅ H ₁₇ NO ₂	C ₁₅ H ₁₇ NO ₂
CAS Number	31520-95-3	31520-95-3

Conclusion

Ifflaiamine stands as an interesting case study in natural product chemistry, where its initial classification was ambiguous. It is now firmly established as a furoquinoline alkaloid naturally occurring in *Flindersia ifflaiana*. The elucidation of its structure was confirmed through a synthetic route involving a Claisen rearrangement, a reaction that is also believed to be central to its biosynthesis. This technical guide consolidates the available information on the natural sourcing and synthetic production of **Ifflaiamine**, providing a valuable resource for researchers in the fields of natural product chemistry, medicinal chemistry, and drug development. Further research to quantify the yield from its natural source and to optimize the synthetic route would be of significant value.

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References

- 1. Quinoline alkaloids. Part XI. A study of the Claisen rearrangement of the 3,3-dimethylallyl ether of 4-hydroxy-1-methyl-2-quinolone. Synthesis of ifflaiamine and the identification of a new alkaloid from *Flindersia ifflaiana* F. Muell - Journal of the Chemical Society C: Organic (RSC Publishing) [pubs.rsc.org]

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